

Clarithromycin clinical outcomes community-acquired pneumonia trials

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Clarithromycin

CAS No.: 81103-11-9

Cat. No.: S523945

[Get Quote](#)

Clinical Outcomes of Clarithromycin in CAP Trials

Comparison Drug	Clinical Cure Rate (Clarithromycin vs. Comparator)	Study Design & Population	Key Findings & Additional Outcomes
Cethromycin [1] CL05-001 ITT: 83.1% vs 81.1% CL06-001 ITT: 82.9% vs 88.5% Two double-blinded, randomized, multicenter, non-inferiority Phase III trials in adults with mild-to-moderate CAP. Met non-inferiority endpoints. Encouraging efficacy in <i>S. pneumoniae</i> bacteremia. No significant safety concerns.			
Azithromycin [2] End-of-therapy: 94% vs 95% Late follow-up: Relapse in 1% each group Randomized, multicenter study in adults with mild-to-moderate CAP. Azithromycin: 3-day course; Clarithromycin: 10-day course. A 3-day azithromycin course was as clinically effective and well-tolerated as a 10-day clarithromycin course. Amoxicillin/Clavulanic Acid [3] Test-of-cure (28-35 days): 92% vs 91% Prospective, randomized, investigator-blinded, multicenter study in ambulatory patients with radiographically confirmed CAP. Similar high rates of clinical cure, radiological improvement, and pathogen eradication. Both treatments were well-tolerated. Add-on therapy with β-lactams (Clarithromycin vs. Placebo) [4] Primary Endpoint (Composite): Significantly higher with clarithromycin (details in methodology below). ACCESS trial: Double-blind, randomized, placebo-controlled trial in hospitalized CAP patients with evidence of systemic inflammation. Clarithromycin			

addition enhanced early clinical response, attenuated inflammation, reduced risk of organ dysfunction, and shortened hospital stay. |

Detailed Experimental Protocols

The methodologies of key trials provide context for interpreting the data above.

Non-inferiority Trials (Cethromycin vs. Clarithromycin) [1]

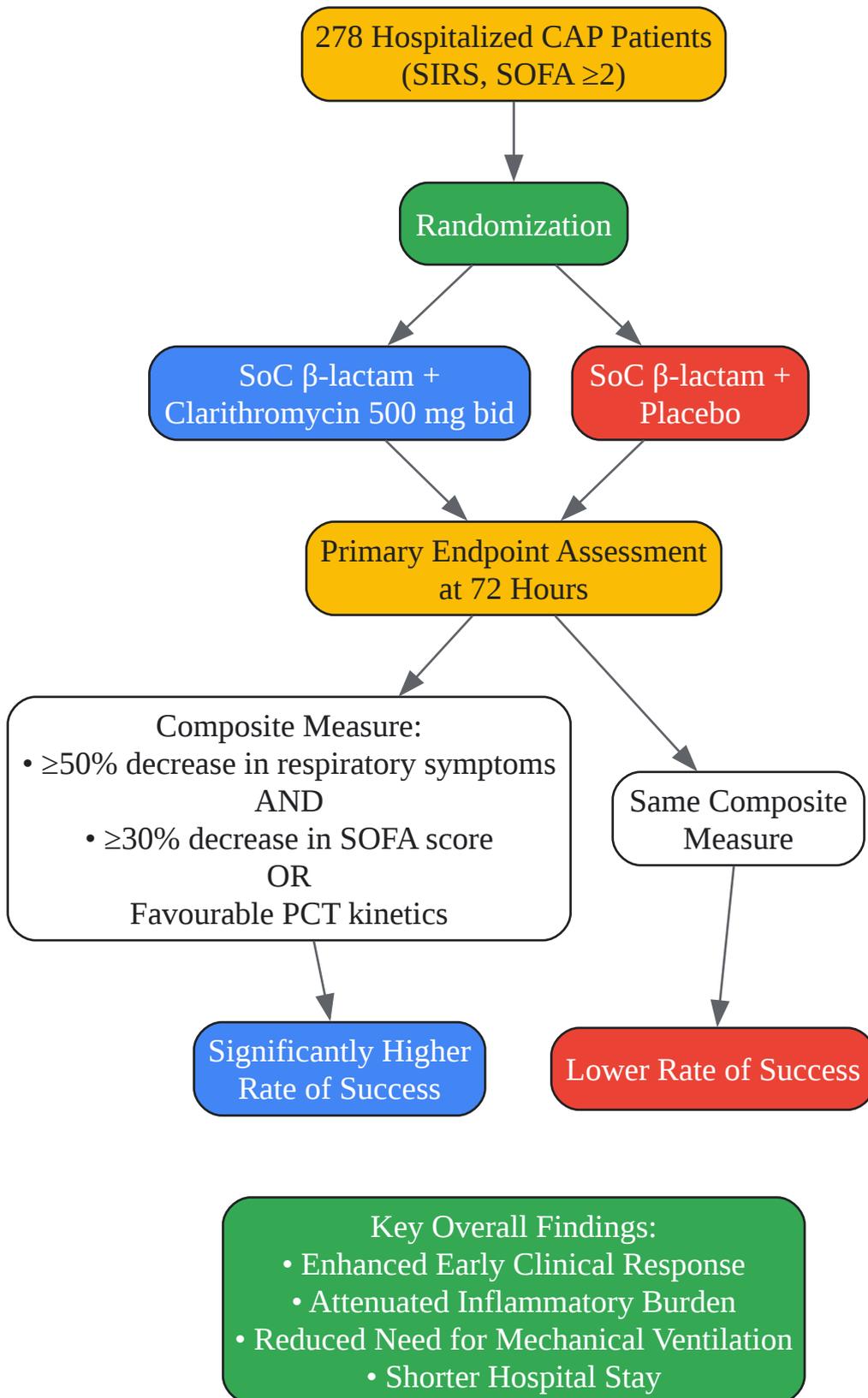
- **Objective:** To demonstrate that the efficacy of cethromycin was not inferior to **clarithromycin**.
- **Design:** Two global, double-blinded, randomized, parallel-group, multicenter studies (CL05-001 and CL06-001).
- **Population:** Adults with mild to moderate CAP.
- **Intervention:** Cethromycin versus **clarithromycin** for 7-10 days.
- **Primary Endpoint:** **Clinical cure rate** at the test-of-cure visit.
- **Analysis:** The studies used a pre-defined, sliding-scale non-inferiority margin for the difference in cure rates in both the Intent-to-Treat (ITT) and Per-Protocol (PP) populations.

The ACCESS Trial (Clarithromycin as Add-on Therapy) [5] [6] [4]

This recent trial investigated the anti-inflammatory role of **clarithromycin** in hospitalized CAP patients.

- **Objective:** To determine if adding **clarithromycin** to standard care provides an early clinical and anti-inflammatory response.
- **Design:** Phase 3, prospective, double-blind, randomized, placebo-controlled trial.
- **Population:** 278 hospitalized adults with CAP, systemic inflammatory response syndrome (SIRS), and a Sequential Organ Failure Assessment (SOFA) score ≥ 2 .
- **Intervention:** Standard of care (SoC) antibiotics (a β -lactam) plus either oral **clarithromycin 500 mg twice daily** or a **placebo** for 7 days.
- **Primary Endpoint:** A composite endpoint measured at 72 hours, requiring:
 - A $\geq 50\%$ decrease in a respiratory symptom severity score (cough, dyspnoea, chest pain, sputum).
 - Either a $\geq 30\%$ decrease in SOFA score **or** favourable procalcitonin kinetics ($\geq 80\%$ decrease or value < 0.25 ng/mL).

The trial's workflow and key findings are summarized in the following diagram:



[Click to download full resolution via product page](#)

Interpretation and Key Takeaways

- **Efficacy in Outpatient Settings:** For mild-to-moderate CAP, **clarithromycin** demonstrates high and comparable clinical cure rates to other first-line antibiotics like amoxicillin/clavulanic acid and azithromycin [2] [3].
- **Potential Immunomodulatory Benefit in Hospitalized Patients:** Beyond its antibacterial effect, the ACCESS trial provides strong evidence that **clarithromycin** can induce an early anti-inflammatory response in hospitalized CAP patients with systemic inflammation, leading to better outcomes [5] [6] [4].
- **Comparative Safety:** Across the studies, **clarithromycin** was generally well-tolerated. A separate meta-analysis noted that **erythromycin** was associated with significantly more gastrointestinal adverse events and treatment discontinuations compared to **clarithromycin** [7].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Cethromycin versus clarithromycin for community-acquired ... [pubmed.ncbi.nlm.nih.gov]
2. Randomized, multicentre study of the efficacy and ... [pubmed.ncbi.nlm.nih.gov]
3. Comparison of Clarithromycin and Amoxicillin/Clavulanic ... [pubmed.ncbi.nlm.nih.gov]
4. Clarithromycin for early anti-inflammatory responses in ... [sciencedirect.com]
5. The use of macrolides in the treatment ... [pmc.ncbi.nlm.nih.gov]
6. A subgroup analysis of the ACCESS trial [sciencedirect.com]
7. Efficacy of Erythromycin vs Clarithromycin for Community- ... [infectiousdiseaseadvisor.com]

To cite this document: Smolecule. [Clarithromycin clinical outcomes community-acquired pneumonia trials]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523945#clarithromycin-clinical-outcomes-community-acquired-pneumonia-trials>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com